Proper Disposal of GR79236: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	*GR79236*
CAS No.:	*124555-18-6*
Cat. No.:	*B1672128*

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Researchers and scientists handling **GR79236**, a potent and selective adenosine A1 receptor agonist, must adhere to stringent disposal protocols to ensure laboratory safety and environmental protection. While a specific, publicly available Safety Data Sheet (SDS) for **GR79236** is not available, precautionary measures from suppliers and data on structurally similar compounds indicate that it should be treated as a hazardous substance. This guide provides essential, step-by-step instructions for its proper disposal, aligning with general best practices for chemical and pharmaceutical waste management.

Immediate Safety and Handling Precautions

Before beginning any disposal procedures, it is crucial to handle **GR79236** with care. Based on supplier information and data for related compounds, the following personal protective equipment (PPE) and handling procedures are mandatory:

- Personal Protective Equipment (PPE): Always wear a standard laboratory coat, chemical-resistant nitrile gloves, and protective eyewear with side shields.

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- Avoid Contact: Do not ingest, inhale, or allow the compound to come into contact with eyes, skin, or clothing.[1]

- Handling: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid the generation and inhalation of dust or aerosols. Wash hands thoroughly after handling.[1]

Chemical and Hazard Profile

While a comprehensive SDS for **GR79236** is not publicly accessible, the following information has been compiled from various chemical suppliers and databases. The hazard classification for the alternative chemical name, N-((1S,trans)-2-Hydroxycyclopentyl)adenosine, provides an indication of its potential risks.[2]

Identifier	Value
Chemical Name	N-[(1S, trans)-2-Hydroxycyclopentyl]adenosine
Synonym	GR79236
CAS Number	124555-18-6
Molecular Formula	C15H21N5O5
Molecular Weight	351.4 g/mol

GHS Hazard Classification	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin Irritation (Category 2)	H315: Causes skin irritation
Eye Irritation (Category 2A)	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure (Category 3), Respiratory Tract Irritation	H335: May cause respiratory irritation

This data is based on the GHS classification for N-((1S,trans)-2-Hydroxycyclopentyl)adenosine and should be considered as a guideline.[2] Users must obtain the specific SDS for **GR79236** from their supplier for definitive hazard information.

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Step-by-Step Disposal Protocol

The following protocol is a general guideline based on the disposal procedures for similar adenosine receptor agonists, such as Adenosine.[3][4][5] It is imperative to follow all local, state, and federal regulations for hazardous waste disposal.

Step 1: Waste Segregation

Proper segregation is critical to prevent dangerous chemical reactions and ensure compliant disposal.

- Solid Waste:
  - Collect unused or expired **GR79236** powder in a dedicated, clearly labeled hazardous waste container.
  - Contaminated disposable items such as weigh boats, pipette tips, and gloves must also be placed in this container.
- Liquid Waste:
  - Aqueous and organic solutions containing **GR79236** should be collected in separate, compatible, and clearly labeled hazardous waste containers.
  - Do not mix with other incompatible waste streams.
- Sharps Waste:
  - Needles, syringes, or other sharps contaminated with **GR79236** must be disposed of in a designated sharps container for hazardous chemical waste.

Step 2: Container Labeling

All waste containers must be clearly and accurately labeled.

- Label Content: The label must include the words "Hazardous Waste," the full chemical name "**GR79236** (N-[(1S, trans)-2-Hydroxycyclopentyl]adenosine)," and a description of the

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contents (e.g., "Solid Waste with **GR79236**," "Aqueous solution with **GR79236**"). The date of initial waste accumulation must also be recorded.

Step 3: Storage of Waste

Proper storage of hazardous waste is essential to maintain a safe laboratory environment.

- Storage Location: Store waste containers in a designated, well-ventilated, and secure area away from incompatible materials.
- Container Integrity: Ensure all containers are sealed tightly to prevent leaks or spills.

Step 4: Final Disposal

The final disposal of **GR79236** waste must be handled by a licensed hazardous waste disposal service.

- Professional Disposal: Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a certified waste disposal contractor.
- Record Keeping: Maintain a hazardous waste manifest to track the waste from your laboratory to its final disposal facility. This "cradle-to-grave" oversight is a regulatory requirement.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **GR79236** waste.

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Caption: Workflow for the safe disposal of **GR79236** waste.

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Disclaimer: This document provides general guidance. Always consult the specific Safety Data Sheet (SDS) provided by the manufacturer for **GR79236** and adhere to all applicable institutional and governmental regulations for hazardous waste disposal.

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